

Physical and chemical properties of 4-Chloro-4'-hydroxybenzophenone

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Compound of Interest

Compound Name: 4-Chloro-4'-hydroxybenzophenone

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An In-depth Technical Guide to 4-Chloro-4'-hydroxybenzophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of **4-Chloro-4'-hydroxybenzophenone**. The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise, data-driven insights.

Core Chemical and Physical Properties

4-Chloro-4'-hydroxybenzophenone, with the CAS number 42019-78-3, is a substituted benzophenone that serves as a critical intermediate in various chemical syntheses.^{[1][2]} It is a white to light brown or pale beige crystalline powder.^{[1][2][3][4]}

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₉ ClO ₂	[1][2][4][5][6]
Molecular Weight	232.66 g/mol	[1][2][6][7]
Appearance	White to light brown/dark green crystalline powder	[1][2][3][4]
Melting Point	177-181 °C	[1][2][4]
178.0 to 181.0 °C	[3]	
176 to 182 °C	[8]	
179-181 °C	[9]	
Boiling Point	404.0 ± 30.0 °C at 760 mmHg	[1][2]
257 °C at 13 mmHg		
Density	1.3 ± 0.1 g/cm ³	[1][2]
~1.2082 g/cm ³ (estimate)	[7]	
Flash Point	198.1 ± 24.6 °C	[1]
100 °C	[10]	
Purity (Assay)	≥ 98.0%	[1][2][8]
≥ 99% (GC)	[4]	
pKa	7.68 ± 0.15 (Predicted)	
Storage Conditions	Room Temperature, Inert Atmosphere	[4][10]

Table 2: Solubility Profile

Solvent	Solubility	Source(s)
Water	Insoluble / Practically insoluble	[5] [11]
DMSO	Slightly soluble / 60 mg/mL (257.89 mM)	[7] [9]
Methanol	Slightly soluble (Sonication may be needed) / Soluble	[9] [11]
N,N-Dimethylformamide	Very soluble	[11]
Glacial Acetic Acid	Sparingly soluble	[11]
Chloroform	Very slightly soluble	[11]
Organic Solvents	Generally soluble	[4]

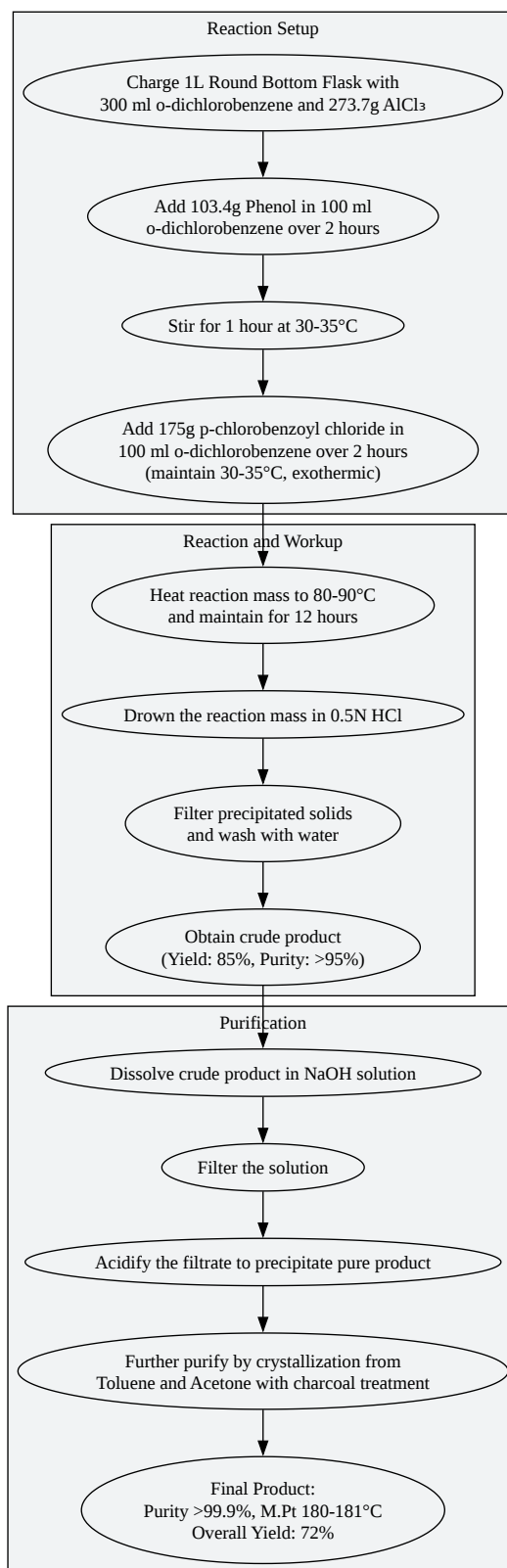
Table 3: Spectral Data Identifiers

Spectral Data	Reference Information	Source(s)
^1H NMR	Available, used for characterization	[12] [13]
^{13}C NMR	Available, used for characterization	[14]
IR Spectroscopy	Available, used for characterization	[12] [14]
Mass Spectrometry	Available, used for characterization	[12] [15]

Chemical Synthesis and Experimental Protocols

The synthesis of **4-Chloro-4'-hydroxybenzophenone** is most commonly achieved through Friedel-Crafts acylation or Fries rearrangement. These methods leverage the reactivity of phenols and acyl chlorides in the presence of a Lewis acid catalyst.

This one-pot synthesis involves the acylation of phenol with p-chlorobenzoyl chloride using aluminum chloride as a catalyst.[16]



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Caption: Workflow for the synthesis of **4-Chloro-4'-hydroxybenzophenone** from p-chlorobenzonitrile.

Detailed Steps:

- Add 600 ml of 1,2-dichloroethane, 120 g of phenol, and 146 g of p-chlorobenzonitrile to a reactor. [17]2. Add 25 g of anhydrous zinc chloride and 8 g of Amberlyst 15 resin. [17]3. While stirring, control the temperature at 90°C and continuously introduce dry hydrogen chloride gas until the reaction is complete. [17]4. Cool the mixture to room temperature and add 500 ml of a 30% aqueous solution of hydrochloric acid, then heat to reflux for 5 hours for hydrolysis. [17]5. After cooling, separate the layers, wash the organic layer with water, and recover the 1,2-dichloroethane. [17]6. Dissolve the residue in 250 ml of a 15% aqueous sodium hydroxide solution. [17]7. Decolorize with 8 g of activated charcoal, followed by acid precipitation and suction filtration. [17]8. Drying yields a pale yellow solid with a purity of 99.2% and a yield of 88.2%. [17]

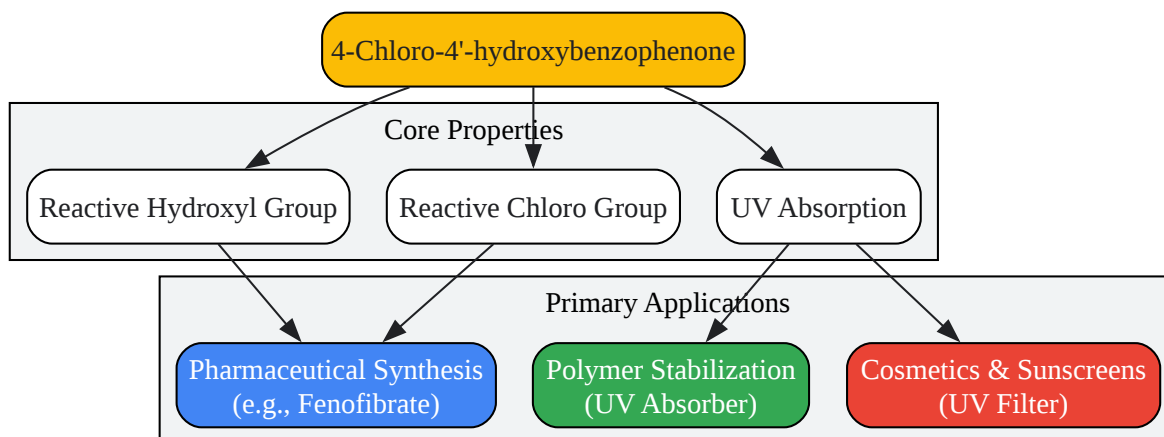
Applications and Biological Relevance

The bifunctional nature of **4-Chloro-4'-hydroxybenzophenone**, featuring reactive chloro and hydroxy groups, makes it a versatile intermediate. [1][2]

The primary application of this compound is as a key intermediate in the synthesis of Fenofibrate, a widely used medication for managing high cholesterol and triglyceride levels. [1][2]The synthesis of Fenofibrate utilizes the reactive sites on **4-Chloro-4'-hydroxybenzophenone** for further functionalization. [1]

Benzophenone derivatives are known for their ability to absorb UV radiation. [4][5]Consequently, **4-Chloro-4'-hydroxybenzophenone** is used in the manufacturing of plastics and coatings as a UV absorber to prevent photodegradation. [4]It is also employed in cosmetic formulations and sunscreens to protect the skin from harmful UV radiation. [4][18]Furthermore, it can act as a photoinitiator in UV-curing applications for inks, adhesives, and coatings. [5][18]

Logical Relationship: Application Pathways



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Caption: Key properties of **4-Chloro-4'-hydroxybenzophenone** and its primary applications.

Research indicates that **4-Chloro-4'-hydroxybenzophenone** exhibits biological activity. It has been shown to inhibit tyrosinase and also functions as a free radical scavenger or antioxidant, which can reduce the oxidation of lipids and proteins. [7] This suggests potential applications in areas beyond its current primary uses, possibly in dermatological or therapeutic contexts where antioxidant and anti-browning effects are desired.

Safety and Handling

4-Chloro-4'-hydroxybenzophenone is irritating to the eyes, respiratory system, and skin. It may be harmful if inhaled, in contact with skin, or if swallowed. Standard safety precautions should be taken when handling this chemical, including the use of protective gloves, goggles, and suitable protective clothing. [10] It should be stored in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances. [10][18] The compound is stable under normal temperatures and pressures.

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